

In-Depth Technical Guide: Cinnolin-7-amine (CAS No. 101421-70-9)

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Compound of Interest

Compound Name: Cinnolin-7-amine

Cat. No.: B3045018

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cinnolin-7-amine, identified by the CAS number 101421-70-9, is a heterocyclic aromatic amine belonging to the cinnoline class of compounds. The cinnoline scaffold itself is a bicyclic system composed of a benzene ring fused to a pyridazine ring and is of significant interest in medicinal chemistry.^{[1][2][3]} Derivatives of cinnoline have been explored for a wide array of pharmacological activities, including but not limited to, antibacterial, antifungal, anti-inflammatory, and antitumor properties.^{[1][3]} This technical guide focuses specifically on **Cinnolin-7-amine**, providing a summary of its known properties and potential as a building block in synthetic and medicinal chemistry.

Chemical and Physical Properties

Cinnolin-7-amine is a stable compound under recommended storage conditions. The fundamental physicochemical data for this compound are summarized in the table below. This information is critical for its handling, storage, and use in experimental settings.

Property	Value	Source(s)
CAS Number	101421-70-9	[4]
Molecular Formula	C ₈ H ₇ N ₃	[4]
Molecular Weight	145.165 g/mol	[4]
Purity	Typically ≥95%	[4]
Appearance	Not specified in literature	-
SMILES	N1=NC=CC2=CC=C(C=C12)N	[4]
Storage Conditions	2-8°C or Room Temperature, Inert Atmosphere, Keep in Dark Place	[4][5]

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthetic protocols specifically for **Cinnolin-7-amine** (CAS 101421-70-9) are not readily available in the public domain. The compound is primarily listed by chemical suppliers, suggesting its availability as a chemical intermediate for further synthetic applications.

General Synthetic Considerations for Cinnoline Derivatives

The synthesis of the broader cinnoline ring system often involves the cyclization of ortho-substituted benzene derivatives. Common strategies include:

- **Richter Cyclization:** This classic method involves the diazotization of an ortho-amino-substituted phenylpropionic acid or a related derivative, followed by intramolecular cyclization.
- **Friedel-Crafts Type Cyclizations:** These methods can be employed to form the heterocyclic ring by intramolecular reaction of a suitably functionalized benzene precursor.

A hypothetical synthetic workflow for a generic cinnoline derivative is presented below. Note: This is a generalized representation and not a confirmed protocol for **Cinnolin-7-amine**.

Caption: Generalized synthetic workflow for the formation of a cinnoline core structure.

Biological Activity and Applications in Drug Discovery

While the cinnoline scaffold is associated with a broad spectrum of biological activities, specific studies on the bioactivity of **Cinnolin-7-amine** are limited in publicly accessible scientific literature. The therapeutic potential of the cinnoline class of compounds is vast, with derivatives showing promise in various disease areas.^{[1][2][3]}

The primary role of **Cinnolin-7-amine** in the current research landscape appears to be that of a chemical building block. The presence of the reactive amine group at the 7-position provides a key site for further chemical modification. This allows for the synthesis of a diverse library of more complex cinnoline derivatives, which can then be screened for various biological activities.

Below is a conceptual diagram illustrating the role of **Cinnolin-7-amine** in a drug discovery workflow.

Caption: Role of **Cinnolin-7-amine** as a scaffold in a typical drug discovery process.

Conclusion

Cinnolin-7-amine (CAS 101421-70-9) is a commercially available chemical intermediate with potential for use in the synthesis of novel, biologically active compounds. While direct research into the biological effects of **Cinnolin-7-amine** itself is not extensively documented, the broader cinnoline class of molecules holds significant promise in medicinal chemistry. The presence of a reactive amine group makes **Cinnolin-7-amine** a valuable starting material for the generation of compound libraries for drug discovery screening programs. Further research into the synthesis and biological evaluation of derivatives of **Cinnolin-7-amine** may lead to the discovery of new therapeutic agents.

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